

Application Notes and Protocols: 5-Bromoisophthalonitrile in Agrochemical Synthesis

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Compound of Interest

Compound Name: 5-Bromoisophthalonitrile

Cat. No.: B065692

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Introduction

5-Bromoisophthalonitrile is a versatile aromatic building block characterized by a benzene ring substituted with a bromine atom and two nitrile groups at positions 1, 3, and 5, respectively. Its unique electronic and structural properties make it a valuable intermediate in the synthesis of a variety of complex organic molecules, including pharmaceuticals and, notably, agrochemicals.^[1] The presence of multiple reactive sites—the bromine atom amenable to cross-coupling reactions and the two nitrile groups that can undergo cyclization and other transformations—allows for the construction of diverse heterocyclic scaffolds, which are often the core of modern pesticides.

This document provides detailed application notes and experimental protocols for the utilization of **5-Bromoisophthalonitrile** in the synthesis of key agrochemical intermediates, with a focus on the pathway towards potent insecticides like chlorantraniliprole and cyantraniliprole.

Application in the Synthesis of Diamide Insecticides

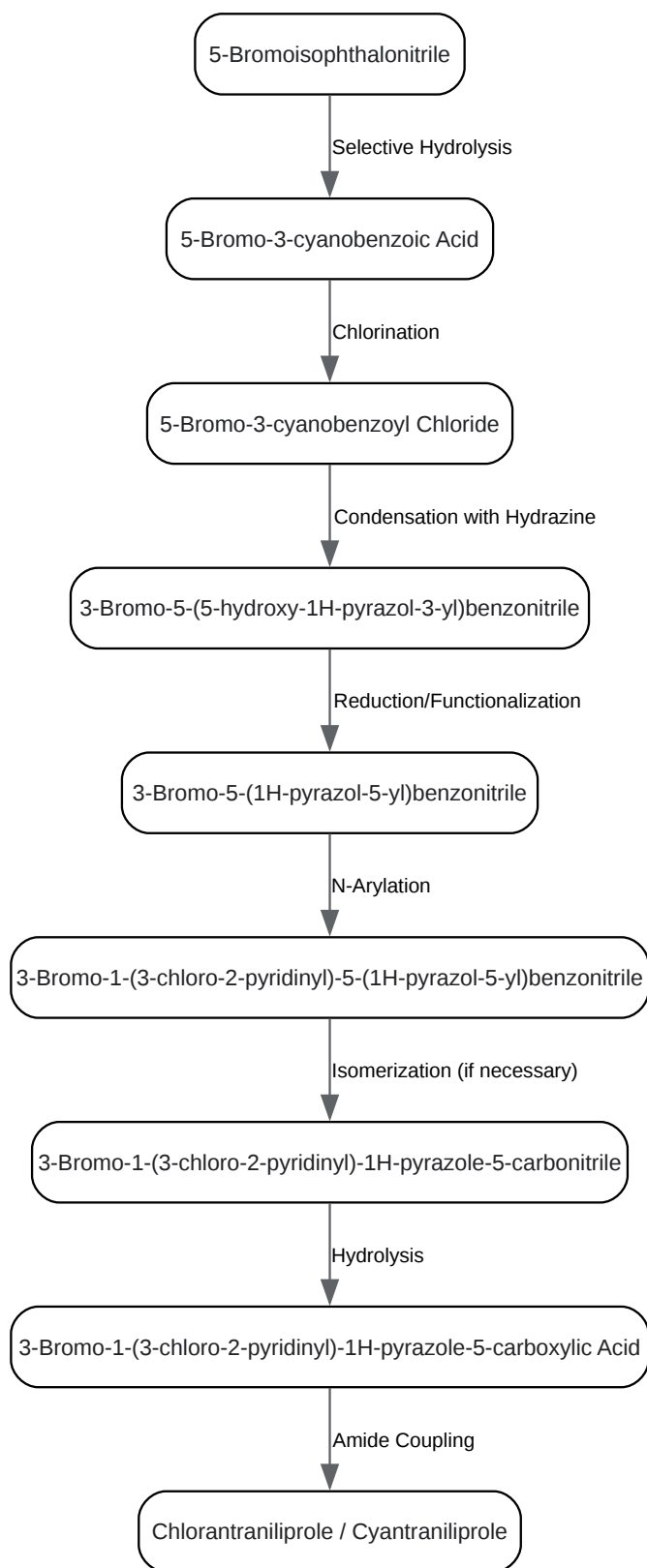
5-Bromoisophthalonitrile serves as a key starting material for the synthesis of the pyrazole carboxylic acid core of the highly effective diamide class of insecticides, which includes chlorantraniliprole and cyantraniliprole. These insecticides act as ryanodine receptor

modulators, disrupting calcium regulation in insects and leading to paralysis and death. The core structure required for this activity is a substituted pyrazole ring.

A proposed synthetic strategy leverages **5-Bromoisophthalonitrile** to construct the essential 3-bromo-1-(3-chloro-2-pyridinyl)-1H-pyrazole-5-carboxylic acid intermediate. This multi-step synthesis involves the formation of a pyrazole ring from the dinitrile functionality, followed by N-arylation and functional group manipulations.

Synthetic Pathway Overview

The logical workflow for the conversion of **5-Bromoisophthalonitrile** to the key pyrazole intermediate and subsequently to the final agrochemical is outlined below.





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References

- 1. researchgate.net [researchgate.net]
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